

what are the physical properties of calcium bromide hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium bromide, hydrate

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An In-depth Technical Guide to the Physical Properties of Calcium Bromide Hydrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium bromide (CaBr_2) is an ionic compound that readily forms hydrates, incorporating water molecules into its crystal structure. These hydrated forms, collectively known as calcium bromide hydrate ($\text{CaBr}_2 \cdot x\text{H}_2\text{O}$), are of significant interest across various scientific and industrial domains, including in drilling fluids for the oil and gas industry, as a dense medium for gravity separation, in medicine, and as a food preservative.^{[1][2][3]} Understanding the physical properties of these hydrates is crucial for their application and for the development of new technologies.

This technical guide provides a comprehensive overview of the core physical properties of calcium bromide hydrate, with a focus on quantitative data, experimental methodologies for their determination, and the relationships between the different hydrated and anhydrous forms.

Physical and Chemical Properties

Calcium bromide hydrate typically appears as a white or colorless, odorless crystalline solid.^[1]^{[2][4]} It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[1][2]} The most common hydrated forms are the dihydrate ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$) and the hexahydrate ($\text{CaBr}_2 \cdot 6\text{H}_2\text{O}$).^{[5][6]}

Data Summary

The quantitative physical properties of calcium bromide and its hydrates are summarized in the table below. Data for the anhydrous form is provided for comparison.

Property	Anhydrous (CaBr ₂)	Dihydrate (CaBr ₂ ·2H ₂ O)	Hexahydrate (CaBr ₂ ·6H ₂ O)	General Hydrate (CaBr ₂ ·xH ₂ O)
CAS Number	7789-41-5[5][7]	22208-73-7[5]	-	71626-99-8[1][2][8]
Molecular Formula	CaBr ₂ [4][7]	CaBr ₂ ·2H ₂ O[6]	CaBr ₂ ·6H ₂ O[5]	CaBr ₂ ·xH ₂ O[2][8][9]
Molecular Weight (g/mol)	199.89[5][7][8]	235.98[3][5]	-	-
Appearance	Hygroscopic colorless crystals[5][10]	White crystalline powder[6]	-	White crystalline powder and/or chunks[2][4]
Melting Point (°C)	730 - 742[5][7][8][11]	-	-	35[12]
Boiling Point (°C)	1815 - 1935[5][11][13]	810[3][5]	-	-
Density (g/cm ³)	3.353 at 25°C[5][6][11][13][14]	-	-	2.3[12]
Crystal Structure	Orthorhombic[13][15]	-	-	-
pH of Aqueous Solution	-	-	-	5 (5% solution at 20°C)[16]
Solubility in Water	125 g/100 mL (0°C)143 g/100 mL (20°C)312 g/100 mL (100°C)[3][5][10][13]	Highly soluble[17]	Highly soluble[17]	Highly soluble[1][2]
Solubility in Other Solvents	Soluble in alcohol and acetone.[3][5][6]	-	-	Soluble in alcohol and acetone.[12]

[14] Insoluble in
ether and
chloroform.[6]
[14][18]

Experimental Protocols

The determination of the physical properties of hydrates like calcium bromide hydrate involves several standard laboratory techniques.

Protocol 1: Determination of the Formula of a Hydrate (Water of Hydration)

This protocol is a general method to determine the number of water molecules in a hydrate, which is crucial for identifying the specific form (e.g., dihydrate vs. hexahydrate).

Objective: To determine the empirical formula of a calcium bromide hydrate by gravimetric analysis.

Methodology:

- **Crucible Preparation:** A clean porcelain crucible and its lid are heated to a high temperature for approximately 10 minutes to remove any volatile impurities and moisture.[19] The crucible is then cooled to room temperature in a desiccator and weighed accurately. This heating, cooling, and weighing process is repeated until a constant mass is achieved.[20]
- **Sample Preparation:** A known mass (between 0.75 and 2.50 g) of the calcium bromide hydrate is added to the pre-weighed crucible, and the total mass is recorded.[20] The appearance of the hydrate is noted.
- **Dehydration:** The crucible containing the hydrate is gently heated over a Bunsen burner.[21] The test tube should be held at an angle to observe the condensation of water vapor on the cooler parts of the tube, which indicates the release of water of hydration.[20]
- **Heating to Constant Mass:** The sample is heated more strongly to ensure all water of hydration is driven off. The crucible is then allowed to cool to room temperature in a

desiccator and weighed. The heating, cooling, and weighing process is repeated until a constant mass is achieved, indicating that all water has been removed.[\[20\]](#)

- Calculations:
 - The mass of water lost is calculated by subtracting the final mass of the anhydrous calcium bromide and crucible from the initial mass of the hydrate and crucible.
 - The mass of the anhydrous calcium bromide is determined by subtracting the mass of the empty crucible from the final mass.
 - The moles of water and anhydrous calcium bromide are calculated using their respective molar masses.
 - The ratio of moles of water to moles of anhydrous calcium bromide gives the value of 'x' in the formula $\text{CaBr}_2 \cdot x\text{H}_2\text{O}$.[\[17\]](#)

Protocol 2: Reversibility of Hydration

This protocol is used to confirm if a compound is a true hydrate.

Objective: To observe the color change and other physical properties upon dehydration and rehydration.

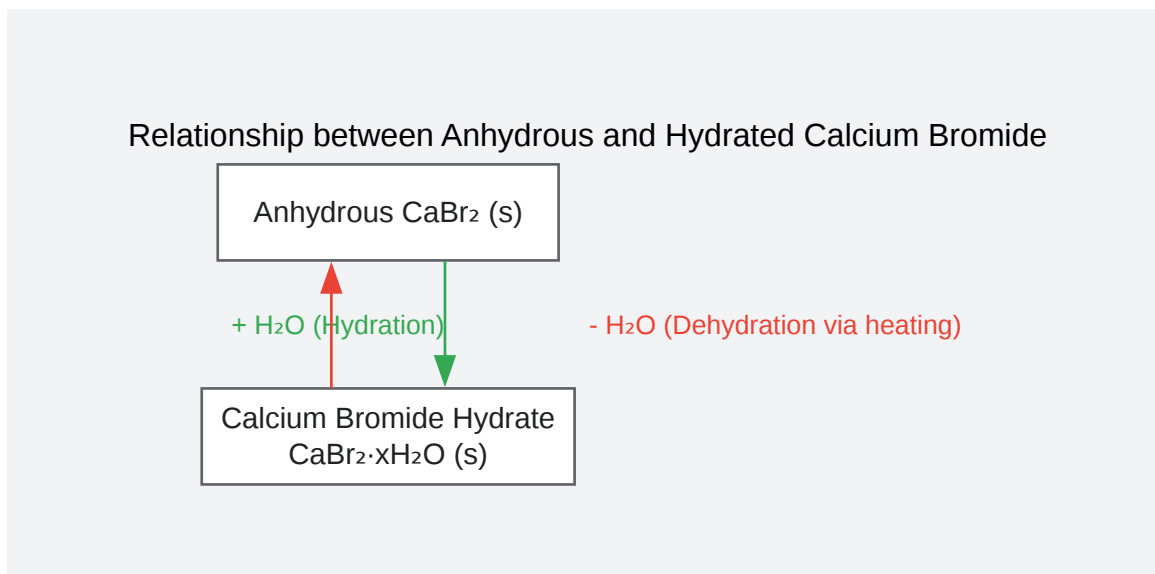
Methodology:

- Dehydration: A small sample of calcium bromide hydrate is heated in a test tube as described in Protocol 1. Any changes in color and physical state are recorded.
- Rehydration: After the anhydrous residue has cooled to room temperature, a few drops of deionized water are carefully added.[\[20\]](#)
- Observation: A true hydrate will typically revert to its original color and crystalline appearance upon the addition of water.[\[17\]](#)[\[19\]](#)

Visualizations

Logical Relationship Diagram

The following diagram illustrates the reversible relationship between anhydrous calcium bromide and its hydrated forms, driven by the addition or removal of water.

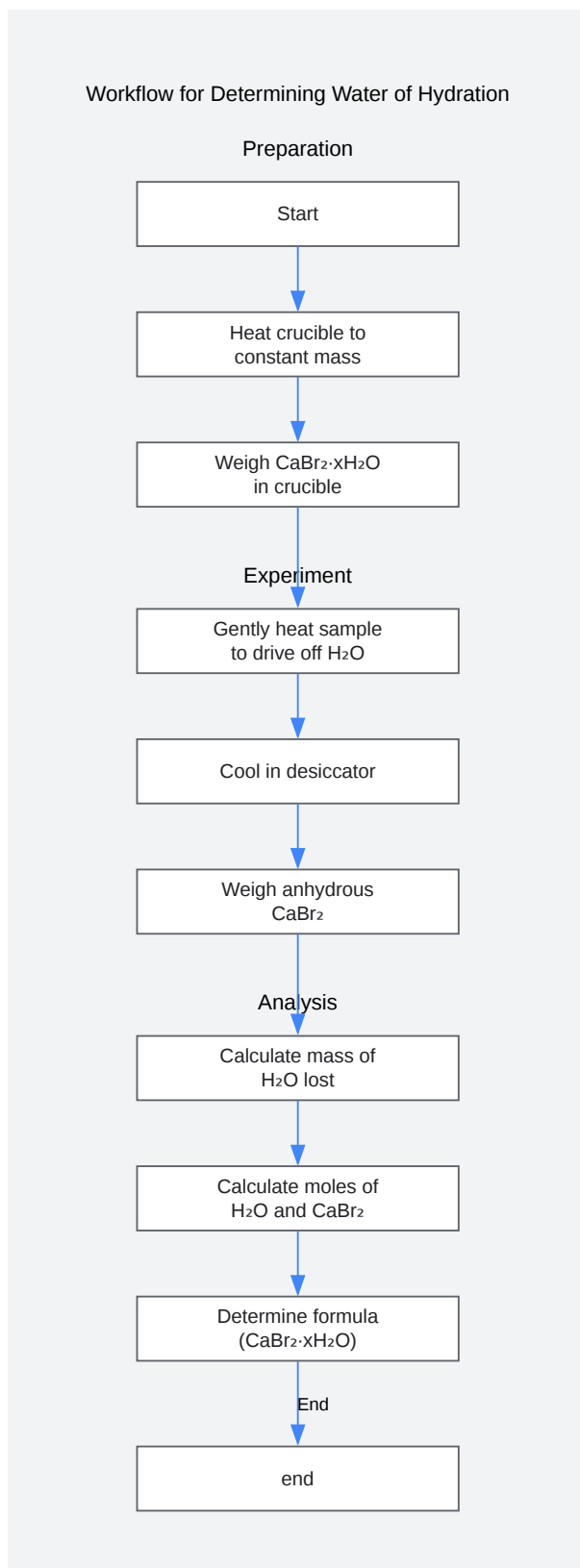


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Caption: Reversible conversion between anhydrous and hydrated calcium bromide.

Experimental Workflow Diagram

This diagram outlines the key steps in the experimental determination of the water of hydration for calcium bromide hydrate.



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Caption: Experimental workflow for hydrate formula determination.

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- To cite this document: BenchChem. [what are the physical properties of calcium bromide hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8802227#what-are-the-physical-properties-of-calcium-bromide-hydrate]

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